

Personal protective equipment for handling Mitoquinone mesylate

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Compound of Interest

Compound Name: Mitoquinone mesylate

Cat. No.: B1663449

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Essential Safety and Handling Guide for Mitoquinone Mesylate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Mitoquinone mesylate** (MitoQ). Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Mitoquinone mesylate is classified with several hazards, necessitating careful handling and the use of appropriate personal protective equipment.[1] It can cause skin irritation, may lead to an allergic skin reaction, and can cause serious eye damage.[2] Furthermore, if inhaled, it may provoke allergy or asthma-like symptoms or breathing difficulties and could cause respiratory irritation.[2] There are also concerns that it may be a suspected cause of genetic defects and could potentially damage fertility or an unborn child.[2]

To mitigate these risks, the following PPE is mandatory when handling **Mitoquinone mesylate**:

- Eye Protection: Wear safety goggles equipped with side-shields.[2]
- Hand Protection: Use protective gloves.
- Skin and Body Protection: Wear impervious clothing to prevent skin contact.

- **Respiratory Protection:** A suitable respirator should be used when handling the compound.

Engineering controls are also essential for safety. Ensure there is adequate ventilation in the work area and that a safety shower and eye wash station are readily accessible.

Quantitative Safety and Storage Data

For quick reference, the following table summarizes key quantitative data for **Mitoquinone mesylate**.

Parameter	Value	Source
Long-term Storage	-20°C, sealed, away from moisture	
Short-term Storage (in solvent)	-80°C (6 months); -20°C (1 month)	
Shipping Condition	Room temperature (if less than 2 weeks)	
No-Observed-Adverse-Effect Level (NOAEL)	40 mg/kg/day (in a 39-week dog study)	
Occupational Exposure Limits	No established values	

Procedural Guidance for Handling and Disposal

Handling Protocol:

- **Preparation:** Before handling, ensure all required PPE is correctly worn. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- **Avoiding Exposure:** Take all necessary precautions to avoid inhalation, as well as contact with eyes and skin. Prevent the formation of dust and aerosols.
- **Hygiene:** Do not eat, drink, or smoke in the laboratory area where **Mitoquinone mesylate** is being handled. Wash hands thoroughly after handling the compound.

Storage Protocol:

- Keep the container tightly sealed in a cool, well-ventilated location.
- Protect from direct sunlight and sources of ignition.
- For long-term stability, store at -20°C, ensuring the container is sealed and protected from moisture.

Disposal Plan:

- Dispose of **Mitoquinone mesylate** and any contaminated materials in accordance with local, state, and federal regulations.
- The recommended methods of disposal include removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.
- Do not allow the chemical to enter drains, water courses, or the soil.

Emergency Procedures: Spill and Exposure Response

Spill Cleanup Protocol:

In the event of a spill, it is crucial to act swiftly and safely to contain and clean the affected area.

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated.
- **Wear Full PPE:** Before addressing the spill, don the full personal protective equipment as detailed above.
- **Containment:** Prevent further leakage or spillage if it is safe to do so.
- **Absorption:** Absorb the spilled material with a non-combustible absorbent material such as diatomite or universal binders.

- Decontamination: Decontaminate the affected surfaces and any equipment by scrubbing them with alcohol.
- Disposal: Collect all contaminated materials, including the absorbent, into a suitable, closed container for disposal as hazardous waste.



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Caption: Workflow for **Mitoquinone Mesylate** Spill Response.

First Aid Measures:

- If on Skin: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.
- If Inhaled: Move the person to fresh air and keep them in a position that is comfortable for breathing.
- If in Eyes: Rinse cautiously with water for several minutes. If present and easy to do, remove contact lenses. Continue rinsing.
- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting.

In all cases of exposure, seek immediate medical advice.

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References

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